

# Best practices for storing and handling Fumagilin-105

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## Compound of Interest

Compound Name: Fumagilin-105

Cat. No.: B15623099

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## Technical Support Center: Fumagilin-105

This guide provides researchers, scientists, and drug development professionals with best practices for storing and handling **Fumagilin-105**, along with troubleshooting advice for common experimental issues.

## Frequently Asked Questions (FAQs)

Q1: How should I store my solid **Fumagilin-105** powder?

For long-term storage, it is highly recommended to store the solid, crystalline **Fumagilin-105** powder in a dark, dry place, with some sources recommending temperatures as low as -20°C or even below -60°C.[1][2] It is also advised to store it in tightly closed containers, potentially in evacuated ampoules, to maintain stability.[3][4]

Q2: What is the best way to prepare and store a **Fumagilin-105** stock solution?

**Fumagilin-105** is soluble in many organic solvents, such as ethanol (up to 3 mM), and in aqueous solutions of bicarbonates and alkali hydroxides.[2][3] It does not mix well with water.[3] For experiments, it is always best to prepare solutions fresh to ensure maximum potency.[1] If a solution must be stored, it should be for a short term. An aqueous solution (70 µg/mL) can be kept at 4°C in the dark for up to 14 days with minimal degradation.[1] Always protect solutions from light by using amber vials or by wrapping the container in aluminum foil to prevent photodegradation.[1][5]

Q3: What are the primary factors that cause **Fumagilin-105** to degrade?

**Fumagilin-105** is sensitive to several environmental factors:

- **Light:** Exposure to light, particularly UV light at 366 nm, is a major cause of degradation, leading to the formation of products like neofumagillin.[1][5]
- **Temperature:** Elevated temperatures accelerate degradation.[5] Storing solutions at room temperature (25°C) can result in a significant loss of concentration within a week.[1]
- **pH:** **Fumagilin-105** degrades under both strong acidic (e.g., 1 M HCl) and strong basic (e.g., 1 M NaOH) conditions.[1][5]

Q4: What personal protective equipment (PPE) should I use when handling **Fumagilin-105**?

When handling **Fumagilin-105**, it is crucial to avoid all personal contact, including inhalation and skin contact.[3] Recommended PPE includes:

- **Gloves:** Nitrile or low-protein latex gloves are recommended. Consider double gloving.[3]
- **Lab Coat:** A laboratory coat is suitable for small quantities (up to 500 grams).[3]
- **Eye Protection:** Safety glasses should be worn to protect from dust and splashes.[3]
- **Respiratory Protection:** If there is a risk of inhaling dust, a NIOSH/MSHA approved respirator should be used.[6] Always work in a well-ventilated area.[3][7]

## Troubleshooting Guide

Problem 1: I'm observing reduced or no activity of **Fumagilin-105** in my experiment.

This is often related to the degradation of the compound.

- **Check Storage Conditions:** Verify that your solid **Fumagilin-105** and prepared solutions have been stored correctly (see FAQs above). Improper storage, especially at room temperature or with light exposure, is a common cause of inactivation.[1]

- **Prepare Fresh Solutions:** The most reliable practice is to prepare a fresh solution for each experiment.[\[1\]](#) If you are using a stored solution, it may have lost its potency.
- **Consider the Solvent:** Ensure the solvent used is appropriate and has not contributed to degradation. While stable in honey, its stability can vary in other matrices.[\[1\]](#)

Problem 2: My **Fumagilin-105** solution has changed color. Is it still usable?

**Fumagilin-105** is a yellow crystalline powder.[\[3\]](#) A significant color change in the solution could indicate degradation or contamination. It is highly recommended to discard the solution and prepare a fresh one to ensure the reliability of your experimental results.

Problem 3: I'm seeing unexpected peaks in my HPLC analysis of a **Fumagilin-105** sample.

Unexpected peaks in an HPLC chromatogram are likely due to the presence of degradation products.[\[1\]](#)

- **Common Degradation Products:** These can include Fumagillol (from hydrolysis), Dihydroxyfumagillin (from thermal degradation), and Neofumagillin (from photodegradation).[\[1\]](#)
- **Verify Storage and Handling:** Review your sample's history. Was it exposed to light, high temperatures, or extreme pH?[\[5\]](#)
- **Perform Forced Degradation Studies:** To identify the degradation peaks, you can intentionally stress the **Fumagilin-105** under acidic, basic, oxidative, photolytic, and thermal conditions. This can help in developing a stability-indicating HPLC method.[\[1\]](#)

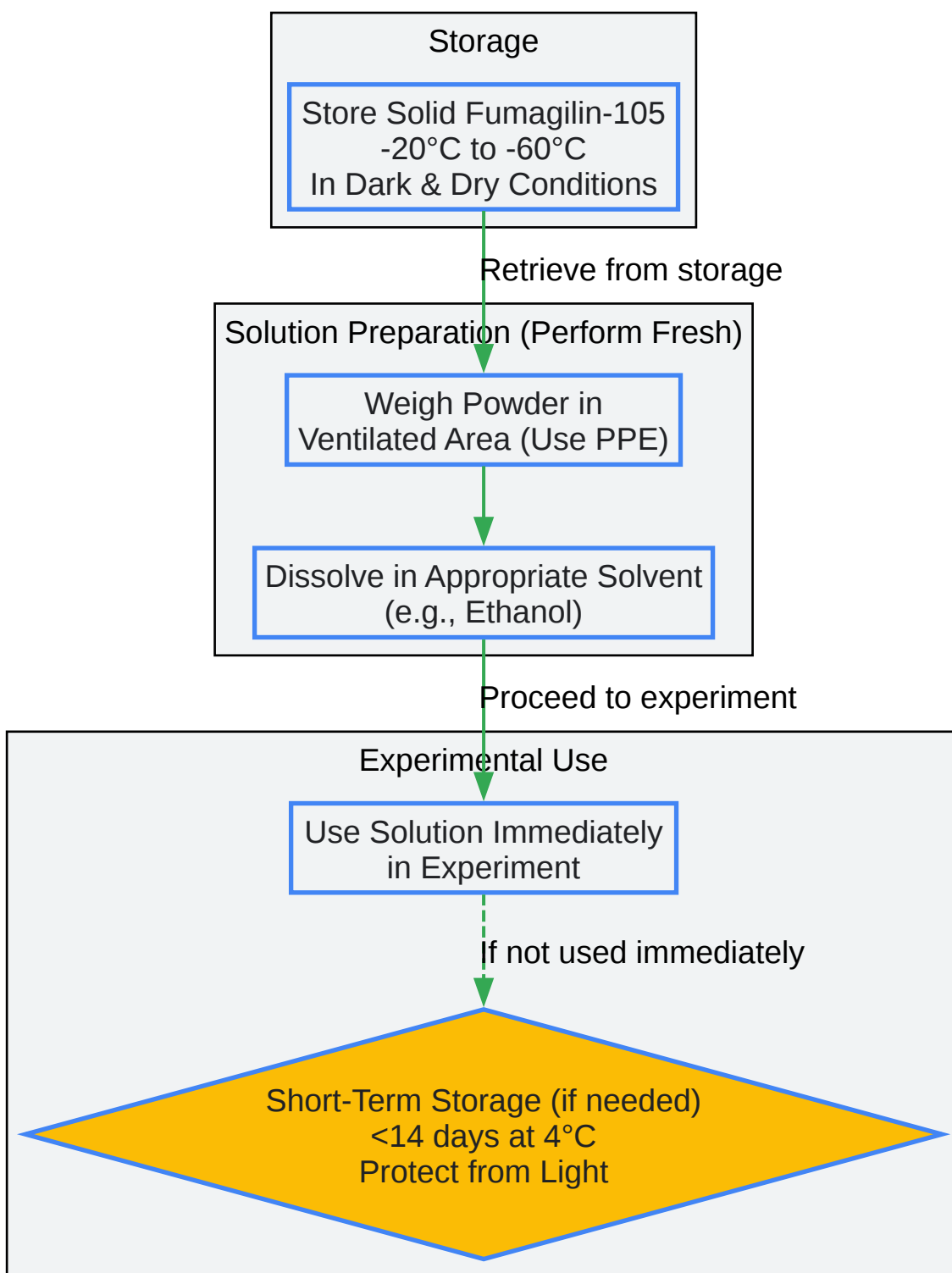
## Quantitative Data Summary

The stability of **Fumagilin-105** is highly dependent on storage conditions. The following table summarizes key quantitative data from various studies.

Parameter	Condition	Result	Citation
Solution Stability	70 µg/mL aqueous solution at 4°C in the dark	Minimal degradation for up to 14 days	[1]
Solution Stability	Aqueous solution at 25°C (Room Temp)	17-30% loss of initial concentration within 7 days	[1]
Solution Stability	In syrup at 40°C	No fumagillin detected after 20 days	[5]
Solution Stability	In syrup, light-protected, below 22°C	Less than 15% degradation within 3 weeks	[8]
Stability in Honey	In pure honey at 80°C	Moderately stable for 35 days	[1][5]
Photodegradation	In honey, exposed to light for 1 day	Only about one-third of the molecule remained	[5]
Half-life in Honey	In darkness at 21°C	Maximum of 246 days	[9]
Half-life in Honey	Exposed to light at 21°C	Estimated to be 3 days	[9]

## Experimental Protocols & Workflows

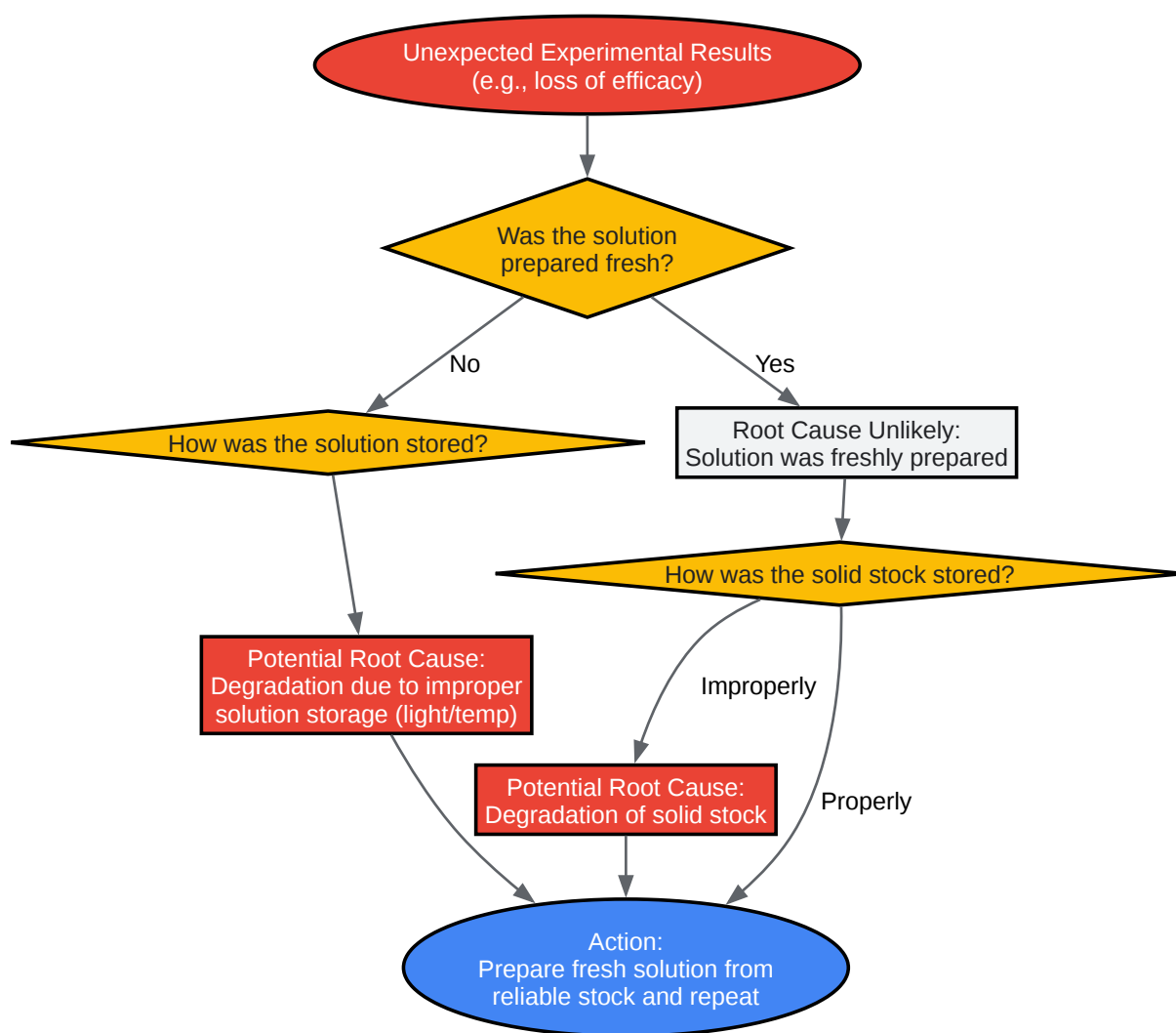
### Diagram 1: Recommended Workflow for Fumagilin-105 Solution Preparation and Use



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Caption: Workflow for preparing and using **Fumagilin-105** solutions.

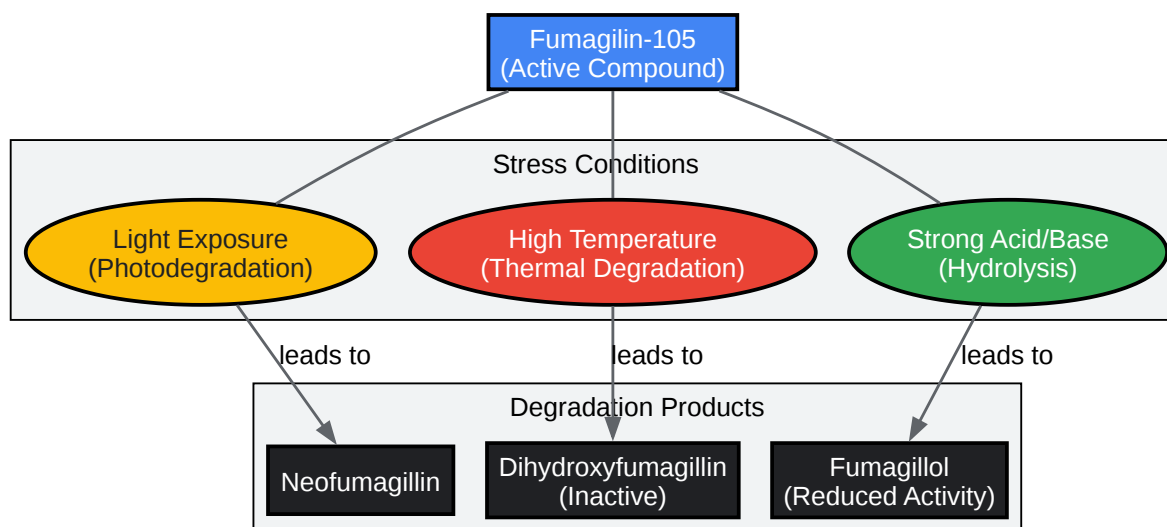
## Diagram 2: Troubleshooting Guide for Unexpected Experimental Results



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Caption: Decision tree for troubleshooting **Fumagilin-105** related issues.

## Diagram 3: Major Degradation Pathways of Fumagilin-105



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Caption: Factors leading to the degradation of **Fumagilin-105**.

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